

Mass Spectrometry Analysis of 4-(3-Bromo-

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Compound of Interest

Compound Name: 4-(3-Bromo-4-methoxyphenyl)pyridine

Cat. No.: B060724

Introduction

In the landscape of contemporary drug discovery and development, the precise structural elucidation of novel chemical entities is paramount. **4-(3-Bromo-4-methoxyphenyl)pyridine** represents a scaffold of significant interest in medicinal chemistry. Its unique electronic and steric properties make it a valuable building block for synthesis and identification of such molecules. This guide provides an in-depth technical overview of the mass spectrometric analysis of **4-(3-Bromo-4-methoxyphenyl)pyridine**.

Physicochemical Properties of 4-(3-Bromo-4-methoxyphenyl)pyridine

A thorough understanding of the analyte's properties is crucial for method development in mass spectrometry.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ BrNO
Molecular Weight	~264.12 g/mol
Exact Mass	~262.99 g/mol
Physical Form	Solid
Boiling Point	353.5 ± 32.0 °C at 760 mmHg

Selection of Ionization Techniques: A Rationale

The choice of ionization technique is contingent on the analyte's volatility and thermal stability, as well as the desired information (molecular weight or structural elucidation). For **4-(3-Bromo-4-methoxyphenyl)pyridine**, both gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) approaches are viable, each with distinct advantages.

Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI)

Given its relatively high boiling point, GC-MS is a suitable technique for the analysis of **4-(3-Bromo-4-methoxyphenyl)pyridine**. Electron Ionization (EI) is particularly advantageous for structural elucidation, as the resulting fragmentation pattern serves as a molecular fingerprint. The universal nature of EI makes it a powerful tool for compound identification.

Liquid Chromatography-Mass Spectrometry (LC-MS) with Electrospray Ionization (ESI)

Electrospray Ionization (ESI) is a soft ionization technique that is ideal for confirming the molecular weight of the analyte with minimal fragmentation.^[1] It is a particularly powerful technique for the characterization of pyridine-containing compounds.^{[5][6]} Given that **4-(3-Bromo-4-methoxyphenyl)pyridine** possesses a

Anticipated Fragmentation Pathways

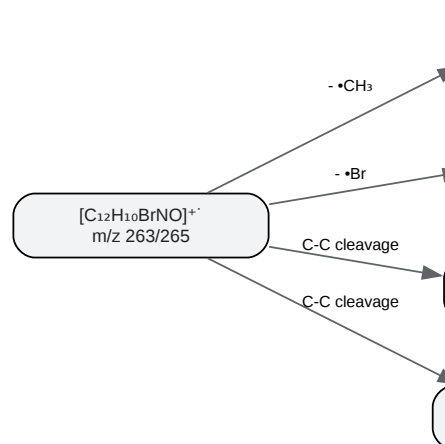
The fragmentation of **4-(3-Bromo-4-methoxyphenyl)pyridine** in mass spectrometry is governed by the inherent structural features of the molecule:

Electron Ionization (EI) Fragmentation

Under EI conditions, the molecular ion (M⁺) will be observed, and its isotopic pattern will be characteristic of a compound containing one bromine atom.

- Loss of a Methyl Radical (•CH₃): Cleavage of the methoxy group to lose a methyl radical is a common fragmentation pathway for methoxylated aromatic compounds.

- **Loss of Carbon Monoxide (CO):** Subsequent to the loss of the methyl radical, the resulting ion can lose a molecule of carbon monoxide.
- **Cleavage of the C-Br Bond:** The C-Br bond can undergo homolytic or heterolytic cleavage, resulting in the loss of a bromine radical ($\bullet\text{Br}$) or a bromide ion (Br^-).
- **Cleavage of the C-C Bond:** The bond connecting the two aromatic rings can cleave, leading to fragments corresponding to the pyridine and the bromomethoxyphenyl group.
- **Pyridine Ring Fragmentation:** The pyridine ring itself can undergo characteristic fragmentation, although this may be less prominent compared to the other pathways.

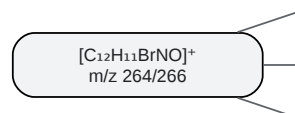
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Caption: Predicted EI Fragmentation of **4-(3-Bromo-4-methoxyphenyl)pyridine**.

Electrospray Ionization (ESI) Fragmentation

In positive ion ESI-MS, the primary ion observed will be the protonated molecule, $[\text{M}+\text{H}]^+$, at m/z 264/266. Collision-induced dissociation (CID) of this

- **Neutral Loss of CH_3Br :** A possible fragmentation pathway could involve the neutral loss of bromomethane.
- **Cleavage of the C-C Bond:** Similar to EI, cleavage of the bond connecting the two rings can occur, leading to protonated pyridine and bromomethoxyphenyl group.

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Caption: Predicted ESI-MS/MS Fragmentation of **4-(3-Bromo-4-methoxyphenyl)pyridine**.

Experimental Protocol: A Step-by-Step Guide

This section outlines a detailed protocol for the analysis of **4-(3-Bromo-4-methoxyphenyl)pyridine** using both GC-MS and LC-MS.

I. Sample Preparation

- **Stock Solution Preparation:** Accurately weigh approximately 10 mg of **4-(3-Bromo-4-methoxyphenyl)pyridine** and dissolve it in 10 mL of a suitable solvent.

- Working Solution Preparation:

- For GC-MS: Dilute the stock solution with ethyl acetate to a final concentration of 10-100 µg/mL.
- For LC-MS: Dilute the stock solution with the initial mobile phase composition (e.g., 90:10 water:acetonitrile with 0.1% formic acid) to a final conc

II. GC-MS with Electron Ionization (EI) Method

- Instrumentation: An Agilent 6890 GC coupled to a 5973 mass spectrometer or equivalent.^[10]

- GC Conditions:

- Injector: Splitless mode at 250 °C.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: 15 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.

- MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Scan Range: m/z 40-400.

III. LC-MS with Electrospray Ionization (ESI) Method

- Instrumentation: An Agilent 1200 series HPLC coupled to a 6410 Triple Quadrupole mass spectrometer or equivalent.

- LC Conditions:

- Column: Zorbax SB-Aq (4.6 x 150 mm, 5 µm) or equivalent.^[6]
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
 - 0-2 min: 10% B.
 - 2-15 min: 10-90% B.
 - 15-17 min: 90% B.
 - 17.1-20 min: 10% B (re-equilibration).
- Flow Rate: 0.5 mL/min.

- Column Temperature: 30 °C.
- Injection Volume: 5 µL.
- MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Capillary Voltage: 4000 V.
 - Gas Temperature: 350 °C.
 - Gas Flow: 10 L/min.
 - Nebulizer Pressure: 40 psi.
 - Scan Mode:
 - Full Scan: m/z 100-500.
 - MS/MS: Precursor ion m/z 264, product ion scan with varying collision energies (10-40 eV).

Data Analysis and Interpretation

- Isotopic Pattern: The presence of a single bromine atom will result in a characteristic M/M+2 isotopic pattern with an approximate 1:1 ratio in the m
- High-Resolution Mass Spectrometry (HRMS): For unambiguous elemental composition determination, analysis on a high-resolution mass spectrom
- Database Searching: The acquired EI mass spectrum can be searched against commercial databases (e.g., NIST, Wiley) for tentative identification

Conclusion

The mass spectrometric analysis of **4-(3-Bromo-4-methoxyphenyl)pyridine** can be effectively performed using both GC-MS and LC-MS techniques extensive fragmentation patterns, while ESI-LC-MS is ideal for molecular weight confirmation and can provide structural data through tandem mass s drug development professionals working with this and structurally related compounds. A thorough understanding of the principles of mass spectromet

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